

Essential Safety and Logistical Information for Handling Gancaonin I

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Compound of Interest

Compound Name: *Gancaonin I*

Cat. No.: *B158003*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Gancaonin I** is readily available. The following guidance is based on general best practices for handling research-grade chemical compounds with unknown toxicological properties. All laboratory personnel must consult their institution's safety protocols and conduct a thorough risk assessment before handling this substance.

Physical and Chemical Properties of Gancaonin I

The following table summarizes the known physical and chemical properties of **Gancaonin I**.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₂ O ₅	[1]
Molecular Weight	354.4 g/mol	[1]
CAS Number	126716-36-7	[1][2]
Physical Description	Solid	[1]
Melting Point	125 - 127 °C	[1]
IUPAC Name	4-[4,6-dimethoxy-5-(3-methylbut-2-enyl)-1-benzofuran-2-yl]benzene-1,3-diol	[1]

Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, a cautious approach is necessary. The following PPE is recommended when handling **Gancaonin I** in a laboratory setting.[3]

PPE Category	Recommendation
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn. For prolonged contact, consider gloves with higher resistance.
Body Protection	A standard laboratory coat should be worn.
Respiratory Protection	If there is a risk of generating dust or aerosols, work should be conducted in a certified chemical fume hood.[3] If a fume hood is not available, a NIOSH-approved respirator may be necessary.

Operational Plan for Safe Handling

Adherence to a strict operational plan is crucial to minimize exposure and ensure safety.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound into the chemical inventory.
- Store **Gancaonin I** in a cool, dry, and well-ventilated area, away from incompatible materials.
- Clearly label the storage location.

Preparation and Experimentation

- Before handling, review all available safety information and establish a clear experimental protocol.[3]

- Work in a designated area, preferably within a chemical fume hood, especially when handling the solid compound or preparing solutions.[3]
- Use appropriate tools to handle the solid to avoid generating dust.
- When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Ensure eyewash stations and safety showers are readily accessible.[3]

Post-Experiment

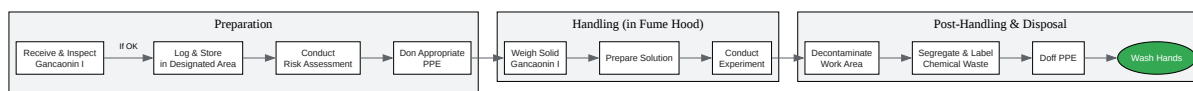
- Decontaminate the work area thoroughly after handling is complete.
- Properly label all containers with **Gancaonin I**.

Disposal Plan

All waste materials contaminated with **Gancaonin I**, including unused compound, solutions, and contaminated PPE, should be treated as chemical waste.

- Segregation: Collect all **Gancaonin I** waste in a designated, labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Gancaonin I**".[4]
- Storage: Store the waste container in a designated satellite accumulation area.
- Disposal: Arrange for disposal through your institution's environmental health and safety office or a licensed chemical waste disposal service.[3][4][5] Do not dispose of **Gancaonin I** down the drain or in regular trash.[4]
- Empty Containers: Empty containers that held **Gancaonin I** should be triple-rinsed with an appropriate solvent. The rinsate must be collected and disposed of as hazardous waste. After triple-rinsing, the container can be disposed of as regular trash, with the label defaced.[4][6]

Safe Handling Workflow for Gancaonin I



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Caption: Workflow for the safe handling of **Gancaonin I**.

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